

# An In-depth Technical Guide to the Radionuclidic Purity of Rubidium-83 Sources

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## Compound of Interest

Compound Name: *Rubidium-83*

CAS No.: *17056-36-9*

Cat. No.: *B1235918*

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## Introduction

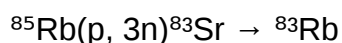
**Rubidium-83** (Rb-83), with a half-life of 86.2 days, is a crucial radioisotope primarily used as the parent in generators for the production of its daughter, Krypton-83m (Kr-83m).[1] Kr-83m is a short-lived isomer with a half-life of 1.83 hours, emitting low-energy conversion electrons and gamma rays, making it an ideal source for the calibration of detectors in low-background physics experiments, such as those searching for dark matter and in neutrino mass studies. Given the sensitive nature of these applications, the radionuclidic purity of the Rb-83 source is of paramount importance to prevent the introduction of unwanted radioactive backgrounds. This guide provides a comprehensive overview of the production of Rb-83, the potential radionuclidic impurities, and the detailed experimental protocols for their assessment.

## Production of Rubidium-83

**Rubidium-83** is primarily produced via two main routes, each with its own set of potential radionuclidic impurities. The choice of production method often depends on the available facilities, target material, and desired purity of the final product.

## Proton Bombardment of Rubidium Chloride

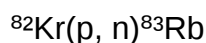
One common method for producing Rb-83 is the proton bombardment of a stable rubidium chloride (RbCl) target. Natural rubidium consists of two isotopes:  $^{85}\text{Rb}$  (72.2%) and  $^{87}\text{Rb}$  (27.8%). The primary nuclear reaction for the production of Rb-83 in this method is:



In this two-step process, a proton beam interacts with the  $^{85}\text{Rb}$  in the target, leading to the production of Strontium-83 ( $^{83}\text{Sr}$ ), which then decays with a half-life of 32.4 hours to Rb-83. Following irradiation, the Rb-83 is chemically separated from the target material and other reaction byproducts.

## Proton Bombardment of Krypton Gas

An alternative and often preferred method for producing high-purity Rb-83 is the proton bombardment of enriched Krypton-82 ( $^{82}\text{Kr}$ ) or natural krypton gas. The direct nuclear reaction is:



This reaction produces Rb-83 directly. The use of enriched  $^{82}\text{Kr}$  gas is advantageous as it minimizes the production of other rubidium isotopes that can be formed from reactions with other krypton isotopes present in natural krypton gas.<sup>[2][3]</sup>

## Radionuclidic Impurities in Rubidium-83 Sources

The radionuclidic purity of a radiopharmaceutical is the proportion of the total radioactivity that is present as the desired radionuclide.<sup>[4]</sup> The presence of radionuclidic impurities can lead to increased radiation dose to sensitive experiments and can interfere with the desired measurements. The types and quantities of impurities are highly dependent on the production route and the purity of the starting materials.

## Impurities from the Rubidium Chloride Route

When producing Rb-83 via the proton bombardment of rubidium chloride, several other rubidium isotopes can be co-produced. The most common of these are Rubidium-84 (Rb-84) and Rubidium-86 (Rb-86).

Radionuclidic Impurity	Half-life	Principal Gamma Emissions (keV)	Typical Abundance (relative to Rb-83)
Rubidium-84 (Rb-84)	32.82 days	881.6, 1897.4	< 0.1% <sup>[5]</sup>
Rubidium-86 (Rb-86)	18.645 days	1076.6	< 0.05% <sup>[5]</sup>

Table 1: Common Radionuclidic Impurities in Rb-83 Produced from Rubidium Chloride Targets.

## Impurities from the Krypton Gas Route

The production of Rb-83 via proton bombardment of krypton gas generally results in a product with higher radionuclidic purity, especially when enriched <sup>82</sup>Kr is used. However, if natural krypton is used as the target material, other rubidium isotopes can be formed from nuclear reactions with other krypton isotopes (e.g., <sup>83</sup>Kr, <sup>84</sup>Kr, <sup>86</sup>Kr).

Target Isotope	Nuclear Reaction	Radionuclidic Product	Half-life
<sup>83</sup> Kr	(p, n)	<sup>83</sup> Rb	86.2 days
<sup>84</sup> Kr	(p, 2n)	<sup>83</sup> Rb	86.2 days
<sup>84</sup> Kr	(p, n)	<sup>84</sup> Rb	32.82 days
<sup>86</sup> Kr	(p, 3n)	<sup>84</sup> Rb	32.82 days
<sup>86</sup> Kr	(p, n)	<sup>86</sup> Rb	18.645 days

Table 2: Potential Nuclear Reactions and Radionuclidic Products from Proton Bombardment of Natural Krypton Gas.

## Experimental Protocol for Radionuclidic Purity Assessment

The determination of radionuclidic purity of Rb-83 sources is almost exclusively performed using high-resolution gamma-ray spectroscopy. This non-destructive technique allows for the identification and quantification of gamma-emitting radionuclides present in a sample.

## Instrumentation

A high-purity germanium (HPGe) detector is the instrument of choice for this analysis due to its excellent energy resolution, which is crucial for separating the gamma-ray peaks of different radionuclides.[6][7][8] The detector is typically shielded with lead to reduce background radiation. The signal from the detector is processed by a multichannel analyzer (MCA) to generate a gamma-ray spectrum.

## Detector Calibration

Accurate identification and quantification of radionuclides require proper calibration of the HPGe detector for both energy and efficiency.[7][8]

- **Energy Calibration:** This is performed using standard radioactive sources with well-known and distinct gamma-ray emissions across a wide energy range (e.g.,  $^{133}\text{Ba}$ ,  $^{60}\text{Co}$ ,  $^{137}\text{Cs}$ ,  $^{152}\text{Eu}$ ). A calibration curve is generated by plotting the known gamma-ray energies against the corresponding channel numbers in the MCA. This allows for the precise determination of the energies of unknown gamma rays in the sample spectrum.
- **Efficiency Calibration:** The detection efficiency of the HPGe detector varies with the energy of the gamma rays and the geometry of the sample. To quantify the amount of each radionuclide in a sample, an efficiency calibration curve must be generated. This is done by measuring the count rates of gamma rays from calibrated multi-gamma or single-gamma sources with known activities at a specific geometry. The efficiency at a given energy is the ratio of the measured count rate to the known emission rate of the source.

## Sample Preparation and Data Acquisition

A sample of the Rb-83 source is placed at a reproducible distance from the HPGe detector. The counting geometry should be identical to that used for the efficiency calibration. The sample is then counted for a sufficient amount of time to obtain statistically significant data, especially for identifying low-level impurities.

## Data Analysis

The resulting gamma-ray spectrum is analyzed to identify and quantify the radionuclides present.

- **Peak Identification:** The energy of each significant peak in the spectrum is determined using the energy calibration. These energies are then compared to a library of known gamma-emitting radionuclides to identify the isotopes present in the sample.
- **Peak Area Determination:** The net area of each identified gamma-ray peak is calculated by subtracting the background continuum from the total counts in the peak.
- **Activity Calculation:** The activity of each radionuclide is calculated using the following formula:

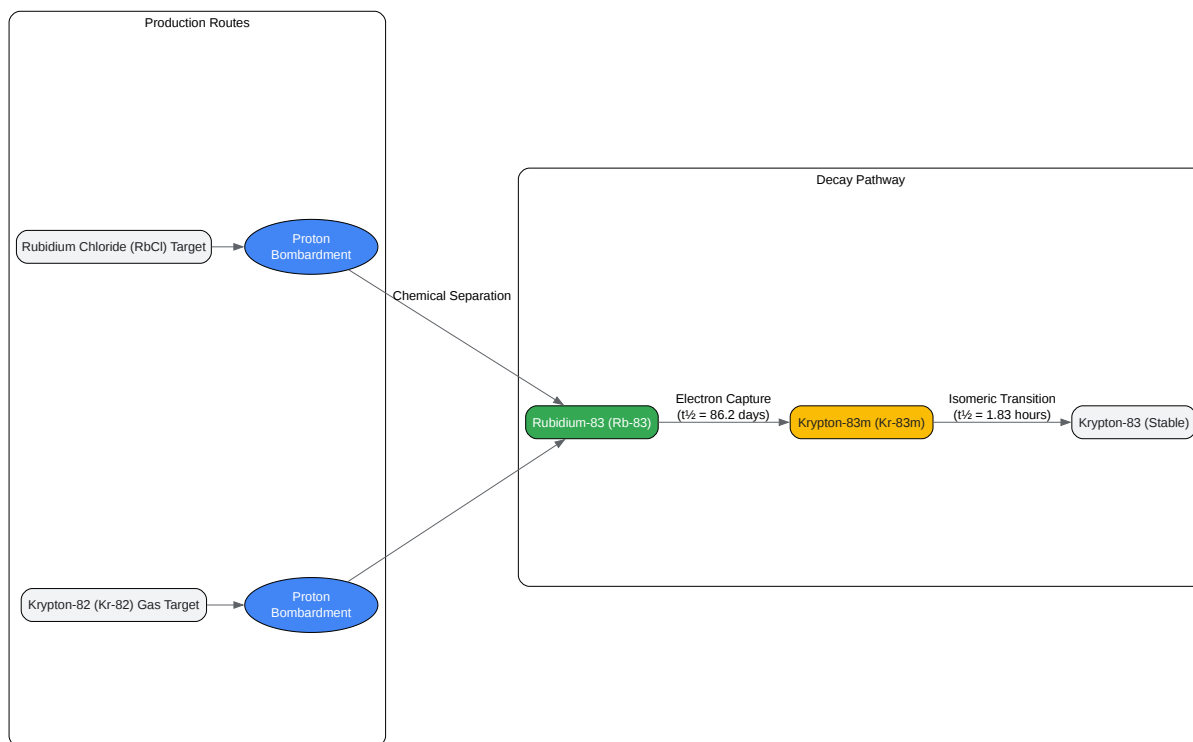
$$\text{Activity (Bq)} = (\text{Net Peak Area}) / (\text{Counting Time (s)} * \text{Gamma-ray Intensity} * \text{Detection Efficiency})$$

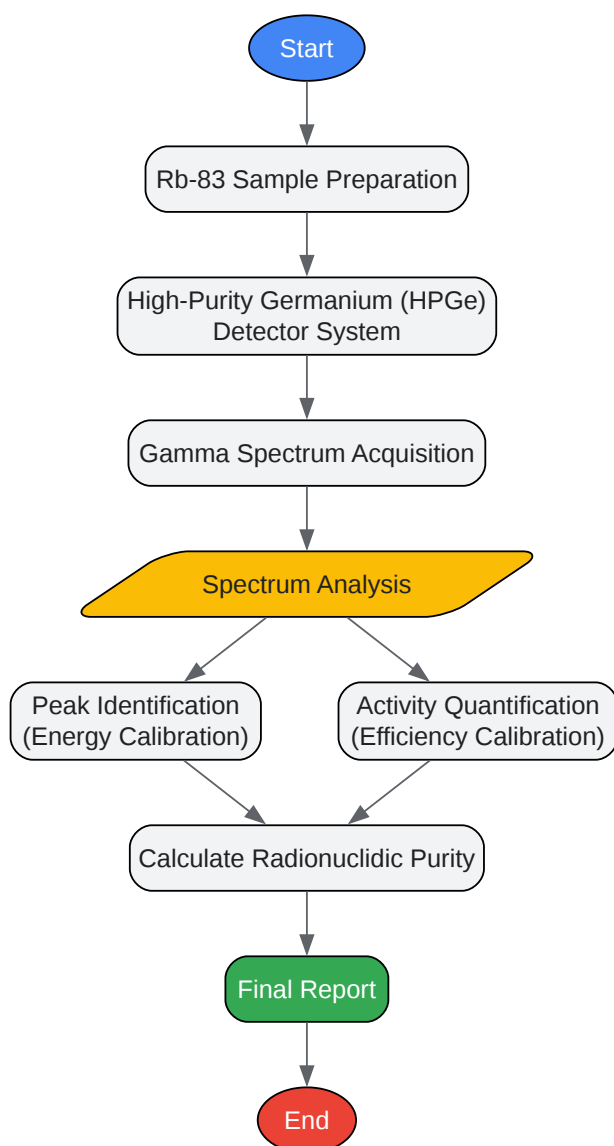
Where:

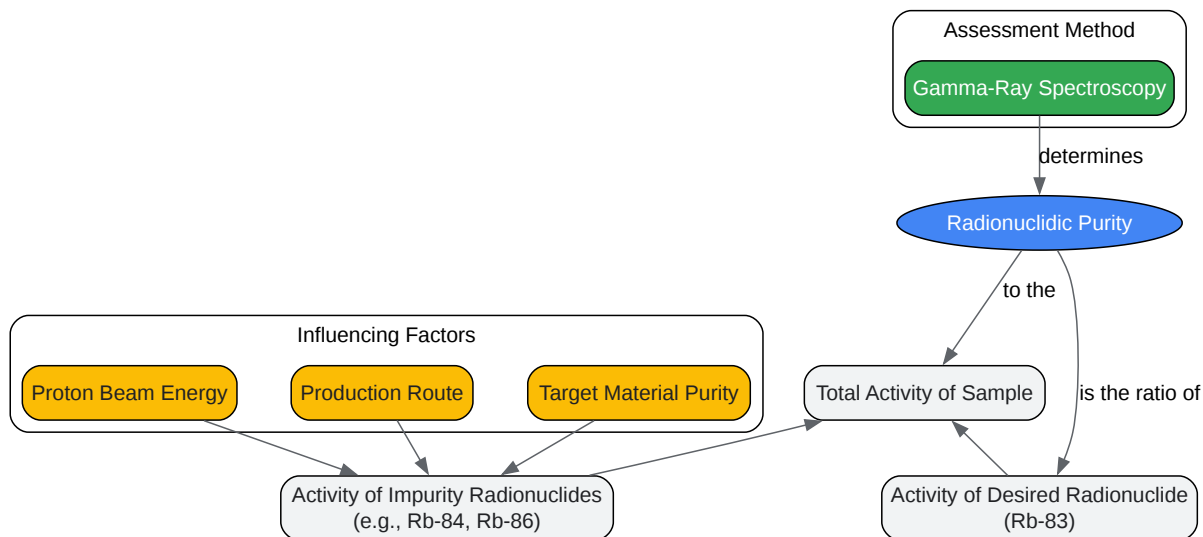
- **Net Peak Area:** The number of counts in the full-energy peak.
  - **Counting Time:** The duration of the measurement in seconds.
  - **Gamma-ray Intensity:** The probability of a specific gamma ray being emitted per decay of the radionuclide (obtained from nuclear data tables).
  - **Detection Efficiency:** The efficiency of the detector at the specific gamma-ray energy, determined from the efficiency calibration curve.
- **Radionuclidic Purity Calculation:** The radionuclidic purity is then expressed as the percentage of the total activity that is due to Rb-83. The abundance of each impurity is reported as a percentage of the Rb-83 activity.

## Visualizations

### Production and Decay of Rubidium-83







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